

Technical Support Center: Fumagillol Formulation & Delivery

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Compound of Interest

Compound Name: (5R,6S)-5-methoxy-4-oxaspiro[2.5]octan-6-ol

Cat. No.: B11762082

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Executive Summary & Molecule Profile

The Challenge: Fumagillol (and its derivatives like TNP-470 and Beloranib) presents a dual-challenge in in vivo applications:

- **High Lipophilicity (LogP ~4.0):** It is practically insoluble in water, leading to immediate precipitation upon contact with physiological buffers.
- **Chemical Instability:** The characteristic spiro-epoxide ring (C-6) is highly reactive. It undergoes rapid hydrolysis in acidic environments (stomach acid, acidic buffers) and thermal degradation, converting into the inactive diol form (dihydroxyfumagillin).

The Solution Strategy: This guide provides three tiered protocols ranging from "Quick-Start" solvent cocktails for acute studies to "Advanced" nanocarrier systems for chronic dosing.

| Parameter | Specification | Critical Note |
|------------------|---------------------------|--|
| Molecular Weight | ~282.34 g/mol | Small molecule, but bulky sesquiterpene core. |
| Water Solubility | < 3.3 mg/L | DO NOT attempt direct dissolution in saline/PBS. |
| Key Solvents | DMSO, Ethanol, Chloroform | Soluble in organic solvents; stable in DMSO at -20°C. |
| pH Sensitivity | High (Acid Labile) | Avoid pH < 6.0. Epoxide ring opens rapidly. |
| Target | MetAP2 | Methionine Aminopeptidase 2 (irreversible inhibitor).[1] |

Module A: Quick-Start Formulation (Acute IP/IV/SC)

Use Case: Short-term studies (1-5 days), Maximum Tolerated Dose (MTD) studies, or rapid screening. Mechanism: Uses co-solvents and surfactants to create a kinetically stable micro-emulsion.

The Protocol: The "4-Step" DMSO/PEG Cocktail

Standard concentration target: 2 mg/mL

Reagents:

- Stock Solvent: Anhydrous DMSO (Dimethyl sulfoxide)
- Co-solvent: PEG300 or PEG400 (Polyethylene glycol)
- Surfactant: Tween 80 (Polysorbate 80)
- Vehicle: Sterile Saline (0.9% NaCl) or PBS (pH 7.4)

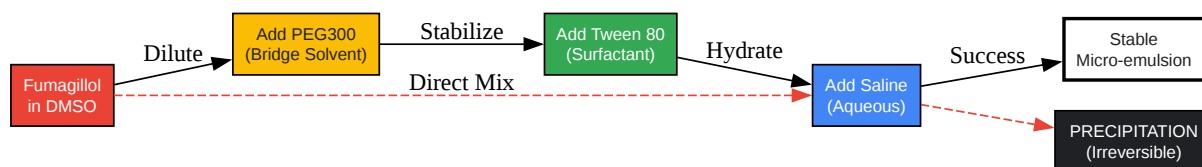
Step-by-Step Procedure:

- Stock Preparation: Dissolve Fumagillol powder in 100% DMSO to create a 40 mg/mL master stock. Store at -20°C.
- Aliquot: Transfer 50 µL of Master Stock into a sterile vortex tube.
- Co-solvent Addition (CRITICAL): Add 300 µL of PEG300. Vortex vigorously for 30 seconds. Solution must be clear.
- Surfactant Addition: Add 50 µL of Tween 80. Vortex gently. Solution will be viscous.
- Aqueous Phase: Add 600 µL of pre-warmed (37°C) Saline. Add dropwise while vortexing.

Final Composition: 5% DMSO / 30% PEG300 / 5% Tween 80 / 60% Saline.

Visualizing the "Crash-Out" Risk

The order of addition is non-negotiable. Adding water directly to the DMSO stock causes immediate precipitation (crashing out).



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Figure 1: Critical Order of Addition. Skipping the PEG/Tween intermediate steps leads to immediate compound precipitation due to the high logP of Fumagillol.

Module B: Advanced Oral Delivery (Polymeric Micelles)

Use Case: Chronic studies (weeks/months), oral gavage, high-dose efficacy studies. Scientific Insight: This protocol mimics the Lodamin formulation (TNP-470 conjugated to mPEG-PLA). Micelles protect the epoxide ring from stomach acid and improve lymphatic transport.

The Protocol: Thin-Film Hydration

Reagents:

- Polymer: mPEG-b-PLA (Methoxy Poly(ethylene glycol)-b-Poly(lactic acid)). MW ~2k-2k or 5k-5k.
- Solvent: Acetonitrile or Acetone (HPLC Grade).
- Hydration Media: Distilled water (pH 7.0).

Step-by-Step Procedure:

- Co-Dissolution: Dissolve Fumagillol (10 mg) and mPEG-PLA (90 mg) in 2 mL of Acetonitrile in a round-bottom flask. (Ratio 1:9 w/w).
- Evaporation: Use a rotary evaporator (Rotavap) at 40°C under reduced pressure to remove the solvent.
 - Target: A thin, uniform transparent film on the glass wall.
- Vacuum Drying: Keep under vacuum overnight to remove trace solvent.
- Hydration: Add 5 mL of warm water (50°C) to the flask.
- Self-Assembly: Agitate gently (do not sonicate aggressively) at 50°C for 10 minutes. The film will peel off and self-assemble into micelles.
- Filtration: Pass through a 0.22 µm syringe filter to remove unencapsulated drug.

Why this works: The hydrophobic PLA core encapsulates the Fumagillol, shielding the epoxide from hydrolysis, while the PEG shell renders it water-soluble.

Module C: Stability Enhancement (Cyclodextrin Complex)

Use Case: Improving shelf-life and preventing hydrolysis during storage. Reagent: Hydroxypropyl-

-Cyclodextrin (HP-

-CD).

Protocol (Kneading Method):

- Weigh Fumagillol and HP-
-CD in a 1:1 molar ratio.
- Add a small amount of 50% Ethanol to the HP-
-CD to form a paste.
- Add Fumagillol to the paste and knead (mortar and pestle) for 45 minutes.
- Dry the paste in a vacuum oven at 40°C.
- Result: A powder that can be rapidly reconstituted in saline with significantly improved stability against pH degradation.

Troubleshooting & FAQs

Q1: My solution turned cloudy immediately after adding saline. Can I still use it?

A: No. Cloudiness indicates precipitation of the active pharmaceutical ingredient (API). The effective dose will be unknown, and injecting crystals can cause embolism (IV) or local necrosis (SC/IP).

- Fix: Increase the surfactant (Tween 80) concentration to 10% or switch to the Cyclodextrin protocol. Ensure Saline is added dropwise and is warm.

Q2: I stored my DMSO stock at room temperature, and now the color has changed.

A: Fumagillol is light and heat sensitive. Yellowing or browning suggests degradation.

- Fix: Always store stocks at -20°C or -80°C in amber vials. Verify purity via HPLC before use.

Q3: Can I use acidic buffers (Acetate, Citrate) for vehicle?

A: Absolutely not. The epoxide ring opens rapidly at pH < 6.0.

- Fix: Use PBS (pH 7.4) or Tris-buffered saline. For oral gavage, the micelle formulation (Module B) is required to survive the stomach.

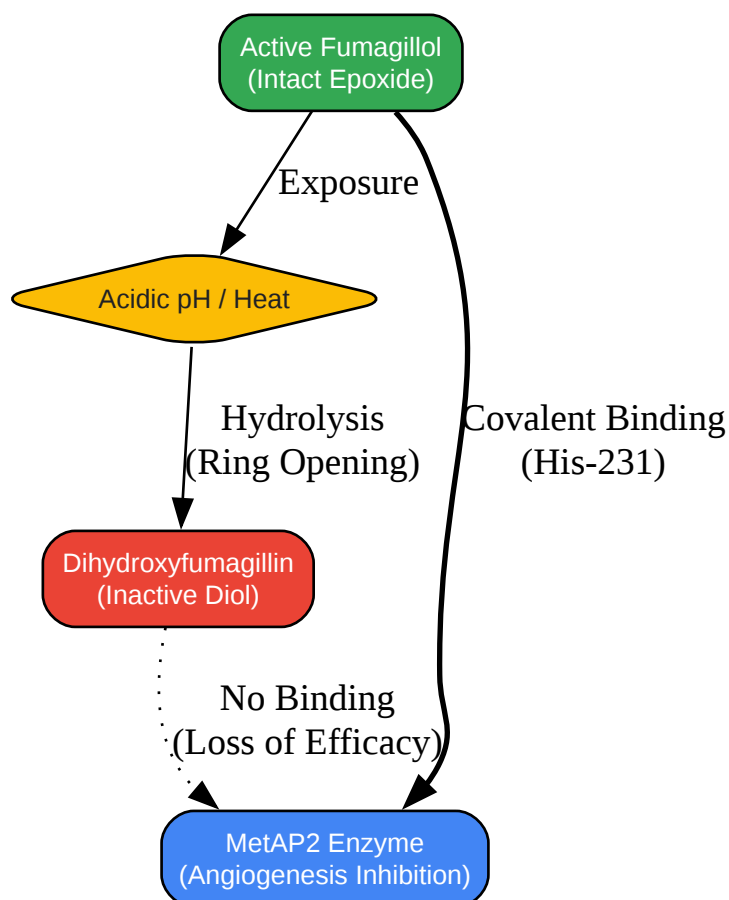
Q4: The mice are showing signs of weight loss/toxicity.

A: High concentrations of DMSO and Tween 80 are themselves toxic (vehicle toxicity).

- Fix: If dosing daily, switch to the Polymeric Micelle (Module B) or Cyclodextrin (Module C) formulations, which eliminate DMSO/Tween and are biocompatible.

Mechanism of Action & Stability Diagram

Understanding the degradation pathway is vital for handling.



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Figure 2: The Stability Trap. The epoxide ring is required for covalent binding to MetAP2 (His-231). Acid hydrolysis opens this ring, rendering the drug inactive.

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Sources

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